

3-Isopropoxyaniline molecular weight and formula

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Compound of Interest

Compound Name: 3-Isopropoxyaniline

Cat. No.: B150228

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3-Isopropoxyaniline: Molecular Properties

A comprehensive overview of the fundamental molecular characteristics of **3-Isopropoxyaniline**, a compound relevant to various research and development applications.

Molecular Formula and Weight

3-Isopropoxyaniline is an organic chemical compound with the molecular formula C₉H₁₃NO. [1][2][3] Its molecular weight is 151.21 g/mol. [1][2][4] The linear formula for this compound is CH₃CH(CH₃)OC₆H₄NH₂. [4]

Chemical Identifiers

This compound is registered under the CAS Number 41406-00-2. [1][4] It is also known by several synonyms, including 3-(propan-2-yloxy)aniline and m-Isopropoxyaniline. [1]

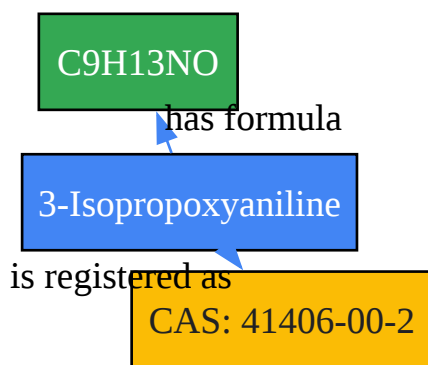
Physicochemical Data Summary

The following table provides a summary of key quantitative data for **3-Isopropoxyaniline**.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₃ NO	[1][2][3]
Molecular Weight	151.21 g/mol	[1][2][4]
CAS Number	41406-00-2	[1][4]
Density	1.025 g/mL at 25 °C	[4]
Boiling Point	229-230 °C	[4][5]
Flash Point	> 110 °C (> 230 °F) - closed cup	[4]
Refractive Index	n ₂₀ /D 1.5500	[4][5]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name, molecular formula, and CAS number for **3-Isopropoxyaniline**.



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Caption: Relationship between chemical name, formula, and CAS number.

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References

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